

# "5,5-dimethyltetrahydrofuran-3-ol" safety data sheet (SDS) information

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## Compound of Interest

Compound Name: 5,5-dimethyltetrahydrofuran-3-ol

Cat. No.: B1294789

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An In-Depth Technical Guide to the Safety Profile of **5,5-dimethyltetrahydrofuran-3-ol**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the available safety information for **5,5-dimethyltetrahydrofuran-3-ol** (CAS No. 29848-46-2). It is intended for informational purposes for a scientific audience. A complete Safety Data Sheet (SDS) with quantitative toxicological data for this specific compound was not publicly available at the time of writing. Therefore, this guide has been compiled from general safety classifications, data on structurally related compounds, and standardized experimental protocols. All information regarding handling and safety should be supplemented with a formal risk assessment by qualified personnel.

## Chemical Identification and Physical Properties


**5,5-dimethyltetrahydrofuran-3-ol** is a heterocyclic organic compound. Detailed physical and chemical properties are essential for its safe handling and use in experimental settings.

Property	Value
Chemical Name	5,5-dimethyltetrahydrofuran-3-ol
CAS Number	29848-46-2
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O <sub>2</sub>
Molecular Weight	116.16 g/mol
Appearance	Not available
Odor	Not available
Boiling Point	Not available
Melting Point	Not available
Flash Point	Not available
Solubility	Not available

## Hazard Identification and GHS Classification

Based on available information, **5,5-dimethyltetrahydrofuran-3-ol** is classified with the following hazards according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

GHS Pictograms:

 alt text

Signal Word: Warning

Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

#### Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

## Toxicological Information

Quantitative toxicological data such as LD50 (median lethal dose) and LC50 (median lethal concentration) for **5,5-dimethyltetrahydrofuran-3-ol** are not readily available. However, information on the parent compound, furan, and its derivatives can provide some insight into potential toxicological concerns. Furan is classified as a possible human carcinogen (Group 2B) by the International Agency for Research on Cancer (IARC).<sup>[1]</sup> Some furan-containing compounds have demonstrated hepatotoxicity in animal studies due to the formation of reactive metabolites.<sup>[2]</sup>

Toxicological Endpoint	Data for 5,5-dimethyltetrahydrofuran-3-ol
Acute Oral Toxicity	Not available
Acute Dermal Toxicity	Not available
Acute Inhalation Toxicity	Not available
Skin Corrosion/Irritation	Causes skin irritation (H315)
Eye Damage/Irritation	Causes serious eye irritation (H319)
Respiratory Sensitization	Not available
Skin Sensitization	Not available
Germ Cell Mutagenicity	Not available
Carcinogenicity	Not available
Reproductive Toxicity	Not available
STOT-Single Exposure	May cause respiratory irritation (H335)
STOT-Repeated Exposure	Not available
Aspiration Hazard	Not available

## Experimental Protocols for Hazard Assessment

The following are summaries of standardized OECD guidelines for the types of toxicological testing that would be performed to generate the data for a complete safety profile.

### Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test provides information on health hazards likely to arise from a dermal application of the substance.<sup>[3]</sup><sup>[4]</sup>

- Principle: A single dose of the test substance is applied to a small area of the skin (approximately 6 cm<sup>2</sup>) of an albino rabbit.<sup>[3]</sup> Untreated skin serves as a control. The exposure period is typically 4 hours.<sup>[3]</sup>

- Methodology:
  - Healthy young adult albino rabbits are used.
  - The substance (0.5 mL for liquids or 0.5 g for solids) is applied to the test site and covered with a gauze patch.[3]
  - Observations for erythema and edema are made at 60 minutes, 24, 48, and 72 hours after patch removal.[5][6]
  - The observation period can extend up to 14 days to assess the reversibility of the effects. [3][5]
- Evaluation: Dermal irritation scores are evaluated based on the severity and nature of the lesions and their reversibility.[3][4]

## Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

This test evaluates the potential of a substance to cause irritation or serious eye damage.[7]

- Principle: A single dose of the test substance is applied to the conjunctival sac of one eye of an albino rabbit, with the other eye serving as a control.[8]
- Methodology:
  - Healthy adult albino rabbits with no pre-existing eye irritation are used.[7]
  - The test substance is applied in a single dose.[8] The eyes are not washed for 24 hours after application.[7]
  - The eyes are examined at 1, 24, 48, and 72 hours after application.[8]
  - Observations can continue for up to 21 days to determine the reversibility of any effects.[7]
- Evaluation: The degree of eye irritation is scored based on lesions of the conjunctiva, cornea, and iris.[9]

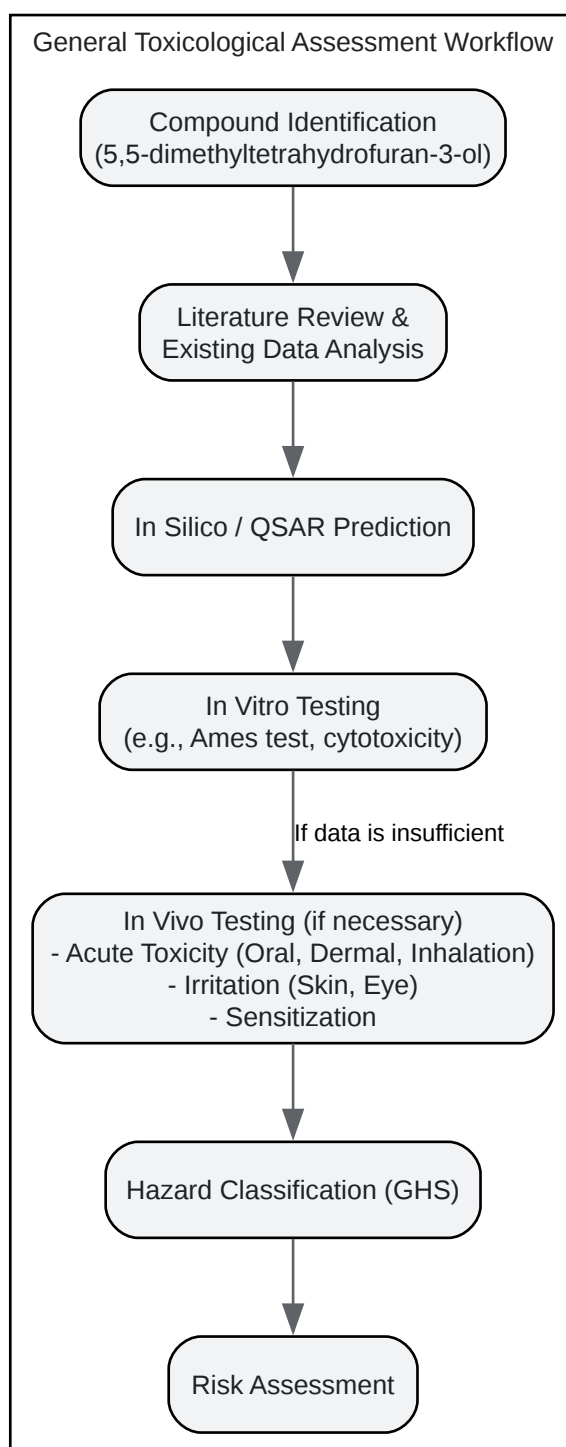
## Acute Inhalation Toxicity (Based on OECD Guideline 403)

This test provides information on health hazards from short-term exposure to a substance via inhalation.[\[10\]](#)[\[11\]](#)[\[12\]](#)

- Principle: The test guideline describes two methods: a traditional LC50 protocol and a Concentration x Time (C x t) protocol.[\[10\]](#)[\[13\]](#) The preferred species for testing is the rat.[\[10\]](#)
- Methodology:
  - In the traditional protocol, groups of animals (usually 10 per concentration) are exposed to at least three concentrations for a predetermined duration, typically 4 hours.[\[10\]](#)
  - In the C x t protocol, animals (usually 2 per interval) are exposed to a series of concentrations over multiple time durations.[\[10\]](#)
  - Animals are observed for at least 14 days.[\[10\]](#)
  - Observations include daily detailed observations, weighing, and a gross necropsy at the end of the study.[\[10\]](#)
- Evaluation: The study is used to estimate the median lethal concentration (LC50) and to identify non-lethal threshold concentrations.[\[10\]](#)

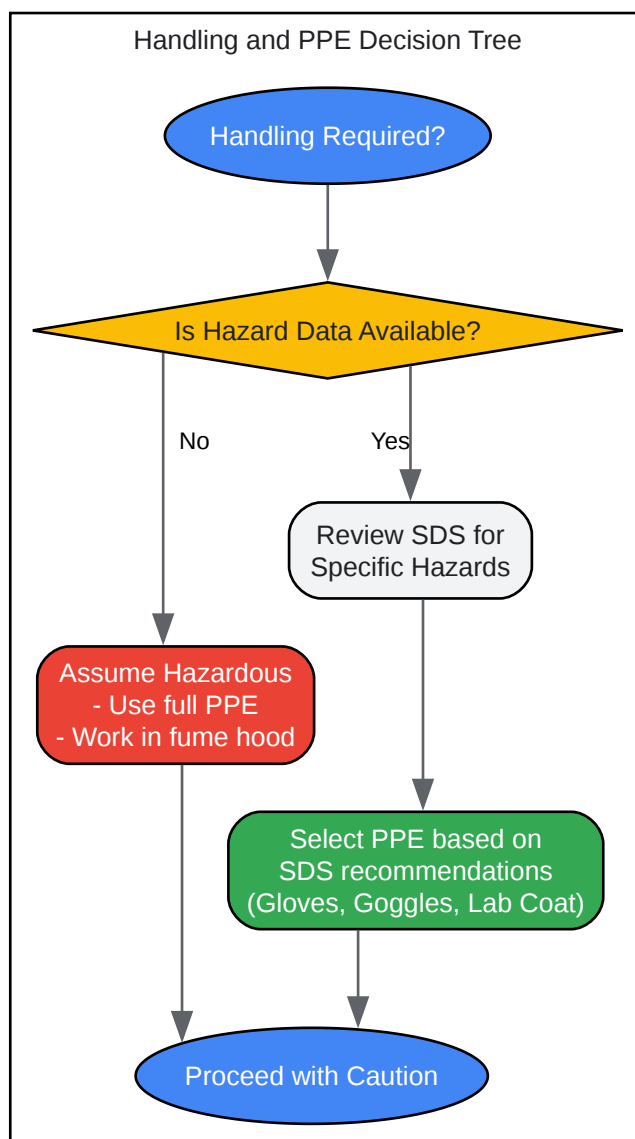
## Visualized Workflows

As no specific signaling pathways for **5,5-dimethyltetrahydrofuran-3-ol** have been identified, the following diagrams illustrate a general workflow for toxicological assessment and a decision-making process for handling chemical compounds in a research setting.



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Caption: A generalized workflow for the toxicological assessment of a chemical compound.



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Caption: A decision tree for selecting appropriate personal protective equipment (PPE) when handling chemicals.

## Handling and Storage

Given the hazard classifications, the following handling and storage procedures are recommended:

- Engineering Controls: Use in a well-ventilated area, preferably in a chemical fume hood.



- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles.
  - Skin Protection: Wear compatible chemical-resistant gloves.
  - Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from heat, sparks, and open flames.

## Conclusion

While a complete safety data sheet for **5,5-dimethyltetrahydrofuran-3-ol** is not publicly available, the existing GHS classification indicates that it should be handled with care, particularly concerning skin, eye, and respiratory irritation. Researchers and drug development professionals should treat this compound as potentially hazardous and implement stringent safety protocols, including the use of appropriate personal protective equipment and engineering controls. The toxicological profile of related furan compounds suggests that further investigation into potential long-term effects may be warranted. The experimental protocols outlined in this guide are based on internationally recognized OECD guidelines and provide a framework for generating the necessary data for a comprehensive risk assessment.

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